

# 1-O-Hexadecylglycerol synonyms and CAS number

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## Compound of Interest

Compound Name: 1-O-Hexadecylglycerol

Cat. No.: B054846

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An In-depth Technical Guide to **1-O-Hexadecylglycerol**: Synonyms and CAS Number

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides a focused overview of the synonyms and Chemical Abstracts Service (CAS) numbers for **1-O-Hexadecylglycerol**, a significant molecule in various research and application domains.

## Understanding 1-O-Hexadecylglycerol

**1-O-Hexadecylglycerol** is an alkylglycerol, a type of ether lipid where a hexadecyl (also known as cetyl) alkyl group is attached to the sn-1 position of the glycerol backbone via an ether linkage. This structure is fundamental to its chemical properties and biological roles. It is essential to distinguish between the racemic mixture and the stereospecific forms of this compound, as they are assigned different CAS numbers.

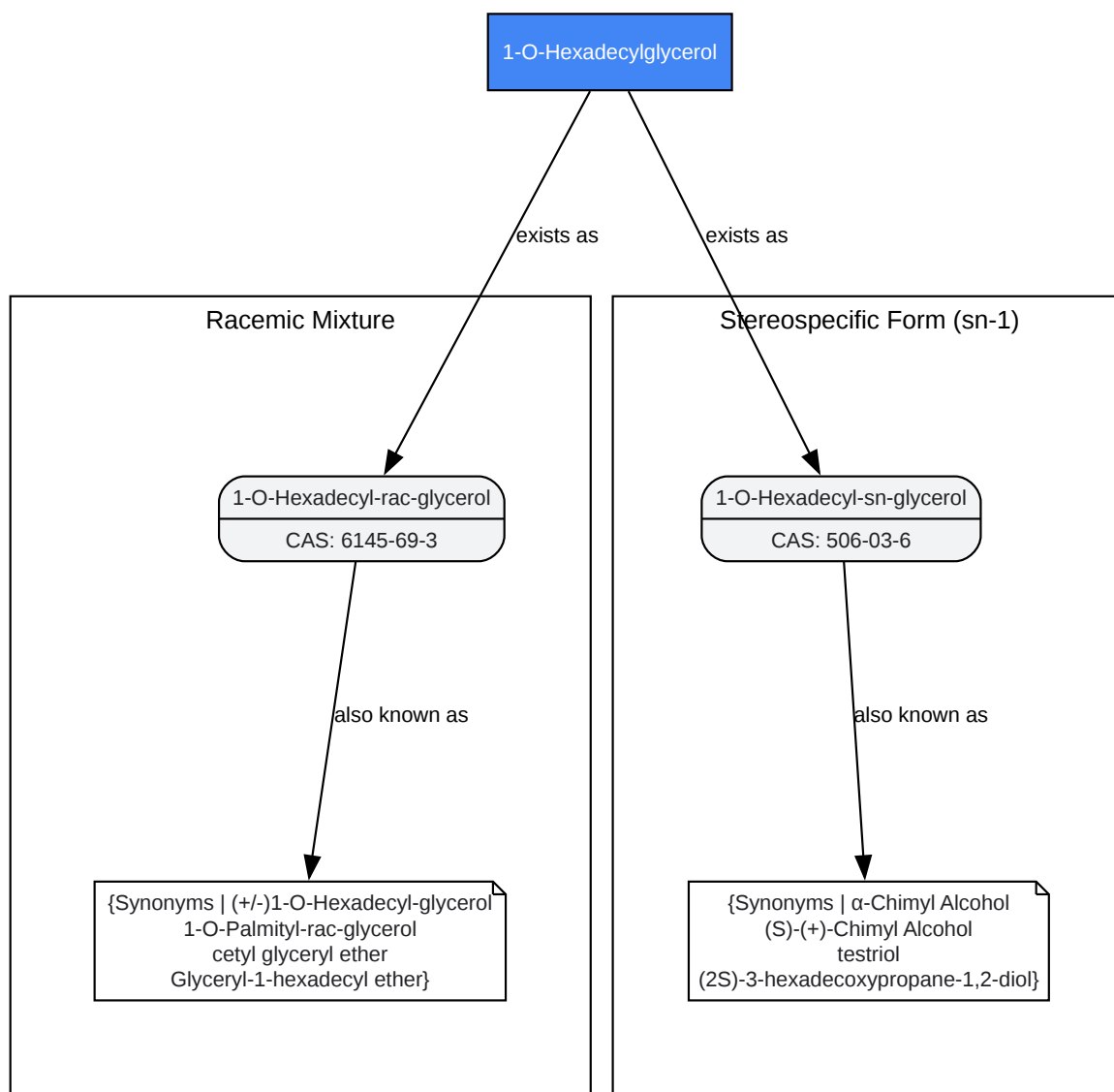
## Data Presentation: Synonyms and CAS Numbers

The following table summarizes the various names and CAS Registry Numbers associated with **1-O-Hexadecylglycerol**, categorized by its stereochemistry.

Compound Name	Synonyms	CAS Number
1-O-Hexadecyl-rac-glycerol	(+/-)1-O-Hexadecyl-glycerol[1], 1-O-Palmityl-rac-glycerol[1], cetyl glyceryl ether[2], Glyceryl-1-hexadecyl ether[2]	6145-69-3[1][2]
1-O-Hexadecyl-sn-glycerol	$\alpha$ -Chimyl Alcohol[3], (S)-(+)- Chimyl Alcohol[3], testriol[4], (2S)-3-hexadecyloxypropane- 1,2-diol[4], 1-O- hexadecylglycerol[4], alpha- hexadecylglyceryl ether[4], glyceryl-1-palmityl ether[4]	506-03-6[3][4]

## Logical Relationship Diagram

The following diagram illustrates the relationship between the different forms of **1-O-Hexadecylglycerol** and their corresponding identifiers.



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Caption: Relationship between **1-O-Hexadecylglycerol** forms and their identifiers.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 1-O-Hexadecylglycerol | C19H40O3 | CID 72733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. Chimyl Alcohol | C19H40O3 | CID 10448487 - PubChem [pubchem.ncbi.nlm.nih.gov]
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